

CGP71683 Hydrochloride: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: CGP71683 hydrochloride

Cat. No.: B606631

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CGP71683 hydrochloride is a potent and highly selective non-peptide antagonist of the Neuropeptide Y (NPY) Y5 receptor.^{[1][2][3]} This selectivity makes it an invaluable tool for investigating the physiological and pathological roles of the NPY Y5 receptor, which is implicated in a variety of processes including appetite regulation, anxiety, and cell growth.^{[1][4]} ^[5] This technical guide provides a comprehensive overview of **CGP71683 hydrochloride**, including its mechanism of action, key experimental data, detailed protocols for its use in research, and visualizations of relevant biological pathways and experimental workflows.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CGP71683 hydrochloride** is presented in Table 1.

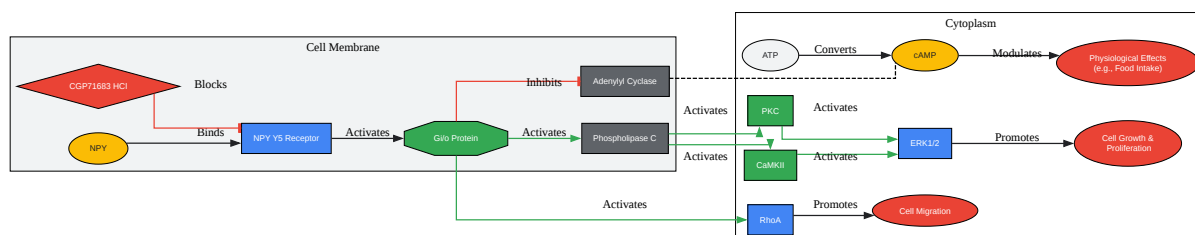
| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Weight | 512.07 g/mol | [1][3] |
| Molecular Formula | C ₂₆ H ₂₉ N ₅ O ₂ S·HCl | [1][3] |
| CAS Number | 192322-50-2 | [1][3] |
| Purity | ≥98% (HPLC) | [1][3] |
| Solubility | Soluble to 100 mM in DMSO | [1][2] |
| Storage | Store at +4°C | [1][2][3] |
| Physical Appearance | Off-white solid | |

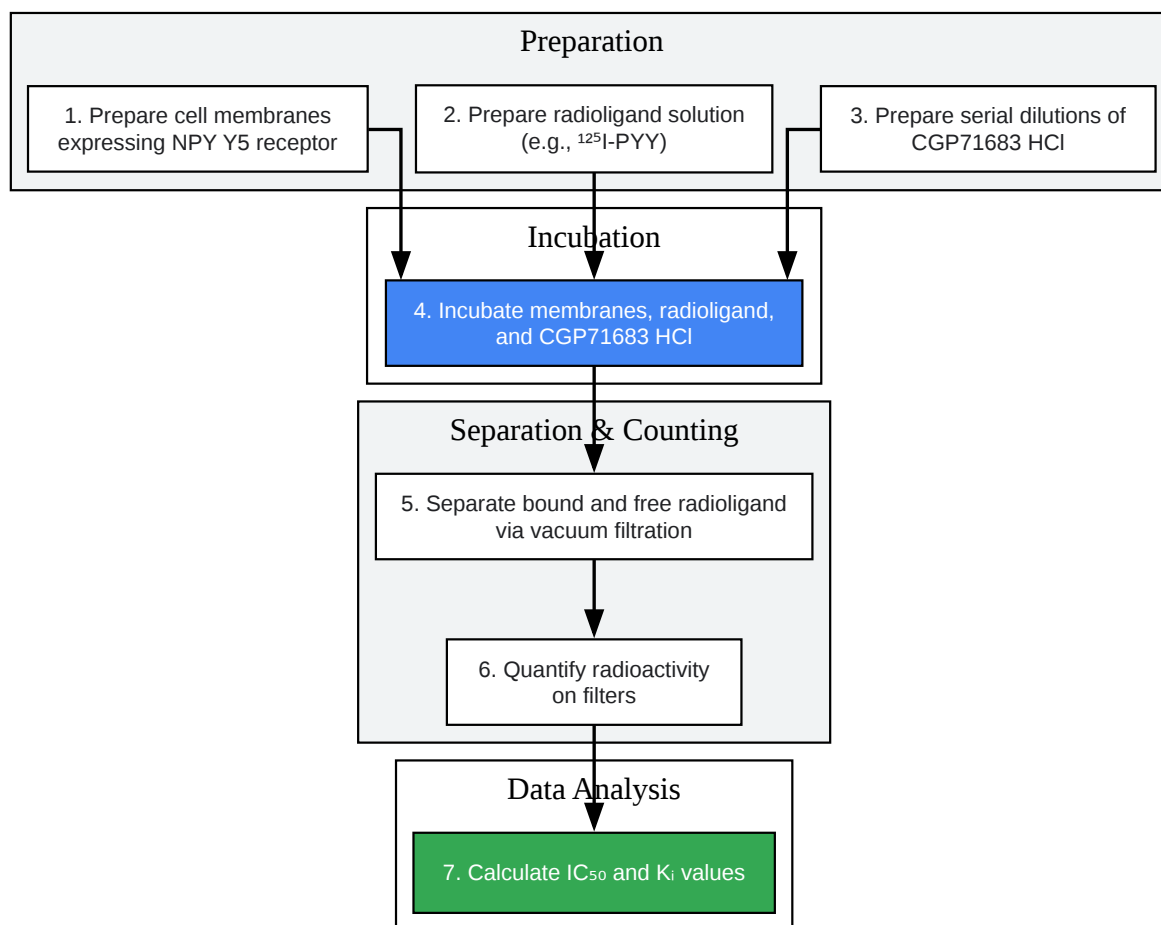
Mechanism of Action and Signaling Pathway

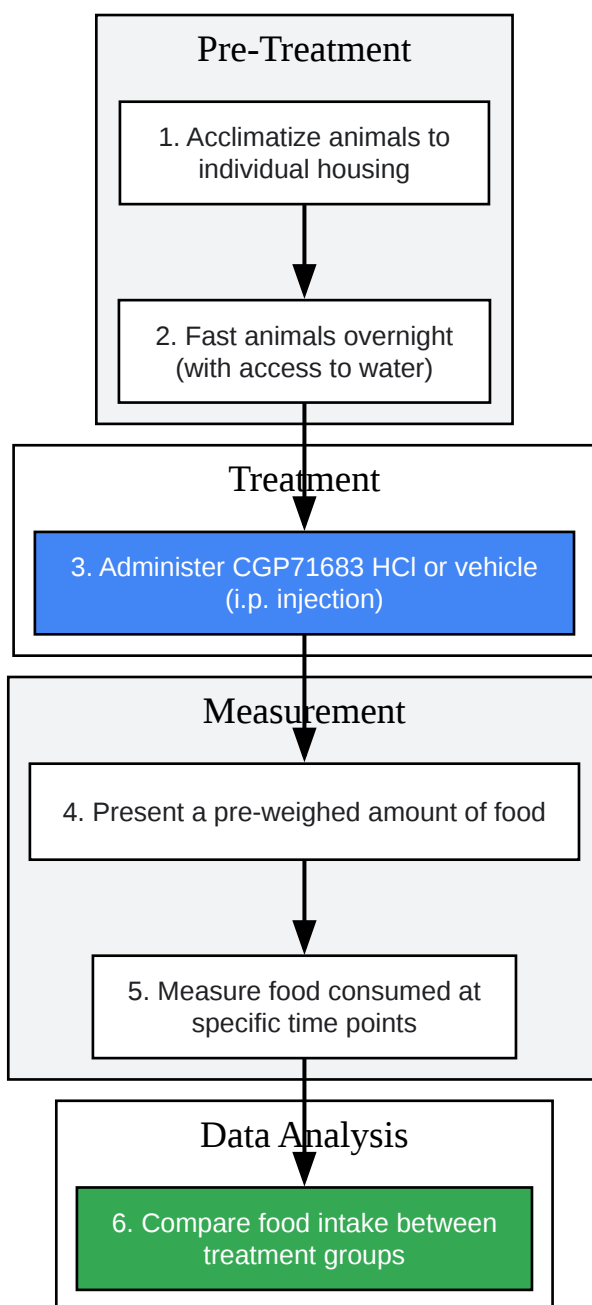
CGP71683 hydrochloride exerts its effects by competitively antagonizing the NPY Y5 receptor, a G-protein coupled receptor (GPCR). The NPY Y5 receptor primarily couples to Gi/o proteins. Upon activation by its endogenous ligand, NPY, the Y5 receptor initiates a signaling cascade that typically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[2][5]

Furthermore, Y5 receptor activation can trigger other signaling pathways, including the activation of phospholipase C (PLC), which in turn leads to the activation of protein kinase C (PKC) and calcium/calmodulin-dependent protein kinase II (CaMKII). These pathways can converge on the extracellular signal-regulated kinase (ERK1/2) signaling cascade, which is involved in cell growth and proliferation.[2][3][6] Additionally, the NPY/Y5R axis has been shown to activate the RhoA pathway, which is crucial for cytoskeleton remodeling and cell migration.[1][7][8]

CGP71683 hydrochloride, by blocking the binding of NPY to the Y5 receptor, prevents the initiation of these downstream signaling events.







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